

Quality Control Procedures for Probiotic Supplements: Application Notes and Protocols

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Compound of Interest

Compound Name: *Reckitt*
CAS No.: *53056-01-2*
Cat. No.: *B14654531*

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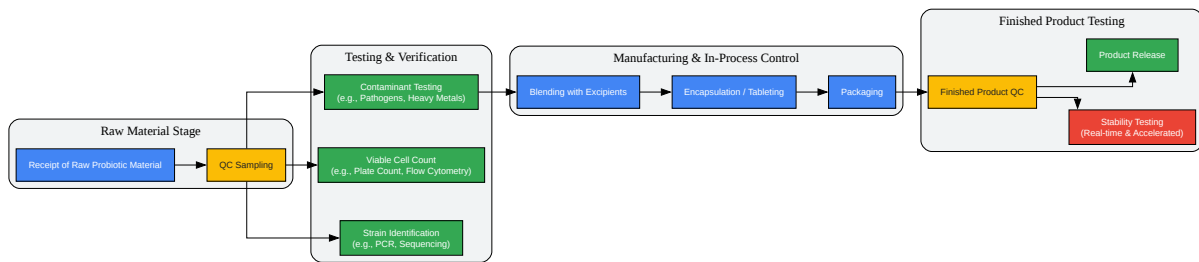
For Researchers, Scientists, and Drug Development Professionals

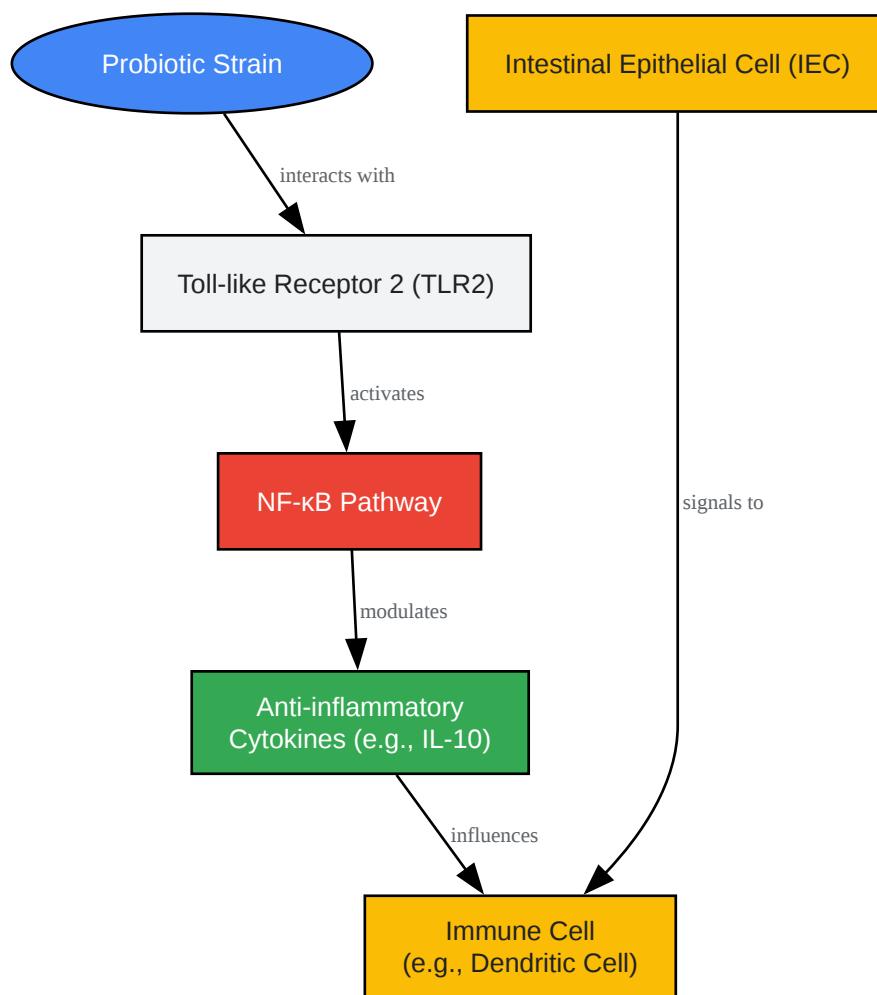
This document outlines a comprehensive framework for the quality control of probiotic supplements, aligning with industry best practices and regulatory expectations. While specific internal procedures of individual companies like **Reckitt** are proprietary, the methodologies described herein represent the rigorous standards expected for ensuring the identity, purity, potency, and stability of probiotic products.

Overview of Probiotic Quality Control

A robust quality control (QC) program for probiotics is essential to guarantee that consumers receive a safe and effective product. This involves a multi-step process that begins with the raw materials and extends through manufacturing to the finished product's shelf life.[1][2] Key quality parameters include the correct identification of probiotic strains, the number of viable organisms, the absence of contaminants, and the stability of the product over time.[3] Adherence to Good Manufacturing Practices (GMPs) is fundamental throughout the entire process to ensure product quality and consistency.[1][2]

A typical workflow for probiotic quality control is illustrated below.





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